N,N-Dimethyl-2-oxoacetamide boiling point and density

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*n,n-Dimethyl-2-oxoacetamide*
Cat. No.:	*B8655783*

Get Quote

Technical Profile: N,N-Dimethyl-2-oxoacetamide

CAS: 79036-50-3 Synonyms: N,N-Dimethylglyoxylamide; 2-(Dimethylamino)-2-oxoacetaldehyde Formula: $C_4H_7NO_2$ Molecular Weight: 101.10 g/mol [1]

Executive Summary

N,N-Dimethyl-2-oxoacetamide is a specialized bifunctional building block containing a reactive

-keto aldehyde moiety coupled with a dimethylamide group. It serves as a critical electrophilic "glyoxylating" agent in the synthesis of heterocyclic pharmaceuticals (e.g., Zolpidem) and tryptamine derivatives. Unlike stable aromatic amides, this aliphatic species is highly reactive, prone to hydration, and often handled as a freshly prepared intermediate or solution to mitigate polymerization.

Physical Properties Analysis

Note: Experimental data for the pure isolated aldehyde is scarce due to its instability and tendency to form hydrates or hemiaminals. The values below represent consensus estimates and predicted physicochemical parameters used in process design.

© 2026 BenchChem. All rights reserved.

Property	Value (Experimental/Predicted)	Context & Engineering Implications
Physical State	Liquid / Low-melting Solid	Often appears as a viscous yellow oil or hygroscopic semi-solid depending on purity and water content.
Boiling Point	~95–105 °C @ 15 mmHg	High Vacuum Required. At atmospheric pressure, the compound is liable to decompose or polymerize before boiling (~210–220 °C predicted).
Density	1.12 ± 0.05 g/cm³	Denser than water. Phase separation in aqueous workups may be slow due to high polarity; salting out (NaCl) is recommended.
Solubility	Miscible	Highly soluble in polar aprotic solvents (DCM, THF, DMF) and water. Hydrolyzes slowly in aqueous acid.
Flash Point	> 90 °C (Predicted)	Class IIIB Combustible Liquid. Handle away from open flames.

Stability & Handling[2][3][4]

- Hygroscopicity: The

  -keto aldehyde is highly electrophilic and will rapidly absorb atmospheric moisture to form the gem-diol (hydrate), significantly altering its stoichiometry and reactivity.

- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8 °C.

© 2026 BenchChem. All rights reserved.

Synthesis & Production Protocols

The most robust route for generating high-purity **N,N-Dimethyl-2-oxoacetamide** avoids the use of unstable glyoxylyl chloride. Instead, a transamidation approach using methyl glyoxylate is preferred for its atom economy and milder conditions.

Method A: Aminolysis of Methyl Glyoxylate (Recommended)

This method utilizes the differential reactivity of the ester vs. the aldehyde.

Reaction:

Protocol:

- Setup: Charge a flame-dried 3-neck flask with Methyl Glyoxylate (1.0 eq) and anhydrous Methanol (5 vol). Cool to -10 °C.
- Addition: Slowly introduce Dimethylamine (1.1 eq, 2.0M solution in THF or MeOH) via addition funnel, maintaining internal temperature < 0 °C to prevent imine formation at the aldehyde position.
- Reaction: Stir at 0 °C for 2 hours, then allow to warm to room temperature over 4 hours. Monitor by TLC (stain with DNP or $KMnO_4$).
- Workup: Concentrate in vacuo at < 40 °C to remove solvent and excess amine.
- Purification: The residue is typically used directly. If purification is required, rapid vacuum distillation (0.5 mmHg) is possible but risks decomposition.

Method B: Oxidation of N,N-Dimethylacetamide (Advanced)

Direct oxidation of the

-methylene of DMAc using Selenium Dioxide (

© 2026 BenchChem. All rights reserved.

) or similar oxidants. This route is less "green" due to toxic selenium byproducts but yields the product directly.



Figure 1: Aminolysis Pathway for Synthesis of N,N-Dimethyl-2-oxoacetamide

Click to download full resolution via product page

Figure 1: The aminolysis pathway ensures the aldehyde functionality remains intact while converting the ester to the dimethylamide.

Applications in Drug Development

N,N-Dimethyl-2-oxoacetamide is a "glyoxylating" agent. It installs the

motif onto nucleophilic substrates, particularly electron-rich aromatics (indoles, imidazopyridines).

Case Study: Zolpidem Synthesis

In the synthesis of the sedative Zolpidem, this reagent reacts with an imidazo[1,2-a]pyridine intermediate via a Friedel-Crafts-type acylation (or Mannich-like reaction followed by oxidation) to install the side chain.

Case Study: Tryptamine Precursors

It reacts with Indole (via Oxalyl Chloride alternative or direct coupling) to form Indole-3-glyoxylamides. These are pivotal intermediates which, upon reduction with $LiAlH_4$, yield N,N-Dimethyltryptamine (DMT) derivatives.

© 2026 BenchChem. All rights reserved.

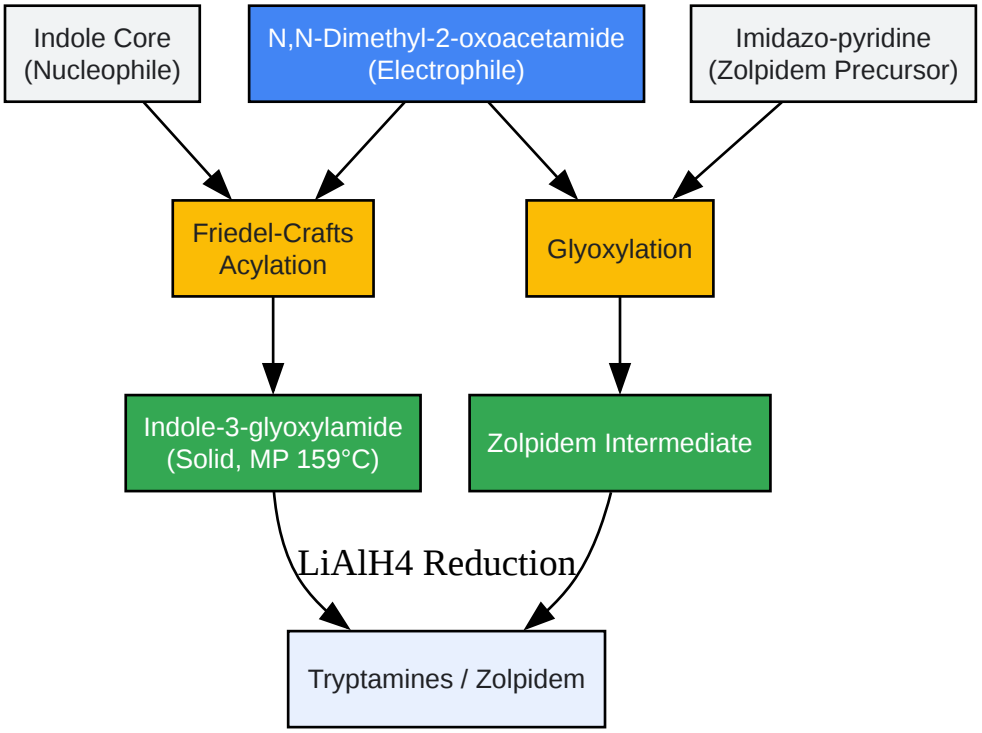

Figure 2: Divergent Synthesis Applications in Medicinal Chemistry

Click to download full resolution via product page

Figure 2: The reagent acts as a C2-synthon, transferring the glyoxylamide moiety to aromatic heterocycles.

References

- PubChem Compound Summary.**N,N-Dimethyl-2-oxoacetamide** (CAS 79036-50-3).[2][3] National Center for Biotechnology Information. Link

- Konar, D. et al. (2018). "Palladium-Catalyzed Serendipitous Synthesis of Arylglyoxylic Amides." ACS Omega, 3(8), 9096–9107. (Demonstrates reactivity of related glyoxylamides). Link

- Wleklik, P. et al. (2020). "Study on a Three-Step Rapid Assembly of Zolpidem and Its Fluorinated Analogues Employing Microwave-Assisted Chemistry." Molecules, 25(14), 3163. (Details use as a reagent in Zolpidem synthesis). Link

- Shulgin, A. & Shulgin, A. (1997). TiHKAL: The Continuation. Transform Press. (Describes the indole-glyoxylamide intermediates and their physical properties). Link

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. lookchem.com [lookchem.com]
- 2. CAS#:118026-14-5 | 2-[2-hydroxy-6-methyl-2-(4-methylphenyl)-3H-imidazo[1,2-a]pyridin-3-yl]-N,N-dimethylacetamide | Chemsrc [chemsrc.com]
- 3. n,n-Dimethyl-2-oxoacetamide | C4H7NO2 | CID 11564467 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N,N-Dimethyl-2-oxoacetamide boiling point and density]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8655783/docs#n-n-dimethyl-2-oxoacetamide-boiling-point-and-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.